

(R,R)-S63845 solubility and stability in DMSO

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Compound of Interest

Compound Name: (R,R)-S63845

Cat. No.: B15557064

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Technical Support Center: (R,R)-S63845

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and FAQs to address common issues encountered when working with the selective MCL1 inhibitor, **(R,R)-S63845**, specifically concerning its solubility and stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **(R,R)-S63845** in DMSO?

A1: The reported solubility of **(R,R)-S63845** in DMSO varies across suppliers, but it is generally high. For practical purposes, preparing stock solutions at concentrations up to 100 mg/mL is feasible. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce solubility.^{[1][2]}

Q2: How should I prepare a stock solution of **(R,R)-S63845** in DMSO?

A2: To prepare a stock solution, dissolve **(R,R)-S63845** powder in fresh, anhydrous DMSO. To aid dissolution, you can warm the solution at 37°C for 10-15 minutes and/or use an ultrasonic bath.^{[1][3]} Ensure the compound is fully dissolved before storage.

Q3: What are the recommended storage conditions for **(R,R)-S63845** in DMSO?

A3: Stock solutions of **(R,R)-S63845** in DMSO should be stored at -20°C or -80°C.^{[3][4][5]} Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles, which can

degrade the compound.^[5] When stored properly, the solution can be stable for several months to a year.^{[3][4][5]}

Q4: I observed precipitation when diluting my DMSO stock solution in aqueous media. What should I do?

A4: This is a common issue with hydrophobic compounds. To minimize precipitation, it is advisable to add the DMSO stock solution to pre-warmed (37°C) aqueous media while gently vortexing.^[6] Performing a serial dilution in the aqueous medium rather than a single large dilution step can also help. The final concentration of DMSO in your cell culture should be kept low (typically below 0.5%) to avoid solvent-related cytotoxicity.^[7]

Solubility Data

The following table summarizes the reported solubility of **(R,R)-S63845** in DMSO from various sources.

Supplier/Source	Reported Solubility in DMSO	Molar Concentration (approx.)
APExBIO	≥41.45 mg/mL	≥50 mM
MedchemExpress	100 mg/mL	120.59 mM
Selleck Chemicals	100 mg/mL	120.58 mM
TargetMol	33.33 mg/mL	40.19 mM
Cayman Chemical	30 mg/mL	36.17 mM

Molecular Weight of **(R,R)-S63845** is approximately 829.26 g/mol .

Experimental Protocols

Protocol for Preparing a 50 mM Stock Solution of **(R,R)-S63845** in DMSO

Materials:

- **(R,R)-S63845** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath or incubator at 37°C (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **(R,R)-S63845** powder in a sterile microcentrifuge tube. For 1 mL of a 50 mM stock solution, you will need 41.46 mg.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **(R,R)-S63845** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, warm the tube at 37°C for 10-15 minutes.^[3]
 - Alternatively, or in addition, place the tube in an ultrasonic bath for a few minutes to aid dissolution.^{[1][4]}
- Visual Inspection: Visually inspect the solution to ensure that all solid particles have dissolved and the solution is clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.^{[5][8]}

Troubleshooting Guide

Issue 1: **(R,R)-S63845** powder does not dissolve completely in DMSO.

- Question: I've added DMSO to my **(R,R)-S63845** powder, but I can still see solid particles. What should I do?
- Answer:
 - Increase Temperature: Warm the solution at 37°C for 10-15 minutes. This often enhances the solubility of compounds.[\[3\]](#)
 - Sonication: Use an ultrasonic bath to break up any clumps of powder and facilitate dissolution.[\[1\]](#)[\[4\]](#)
 - Check DMSO Quality: Ensure you are using anhydrous (dry) DMSO. DMSO is hygroscopic and absorbed water can significantly decrease the solubility of hydrophobic compounds.[\[1\]](#)[\[2\]](#)
 - Concentration Check: Verify that you have not exceeded the maximum solubility of **(R,R)-S63845** in DMSO (see solubility table).

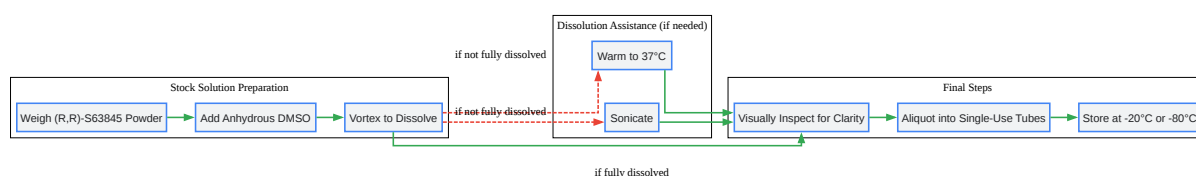
Issue 2: The **(R,R)-S63845** stock solution in DMSO appears cloudy or has a precipitate after storage.

- Question: My previously clear stock solution of **(R,R)-S63845** in DMSO is now cloudy after being stored in the freezer. Is it degraded?
- Answer: While degradation is a possibility over long periods, cloudiness upon removal from the freezer is often due to the compound precipitating out at low temperatures.
 - Re-dissolve: Before use, warm the vial to room temperature and then briefly at 37°C. Vortex well to ensure the compound is fully redissolved.
 - Storage Conditions: Ensure the stock solution is stored at a consistent -20°C or -80°C and that the vial is tightly sealed to prevent moisture absorption. Avoid repeated freeze-thaw cycles by making single-use aliquots.[\[5\]](#)

Issue 3: Upon dilution into aqueous cell culture media, a precipitate forms.

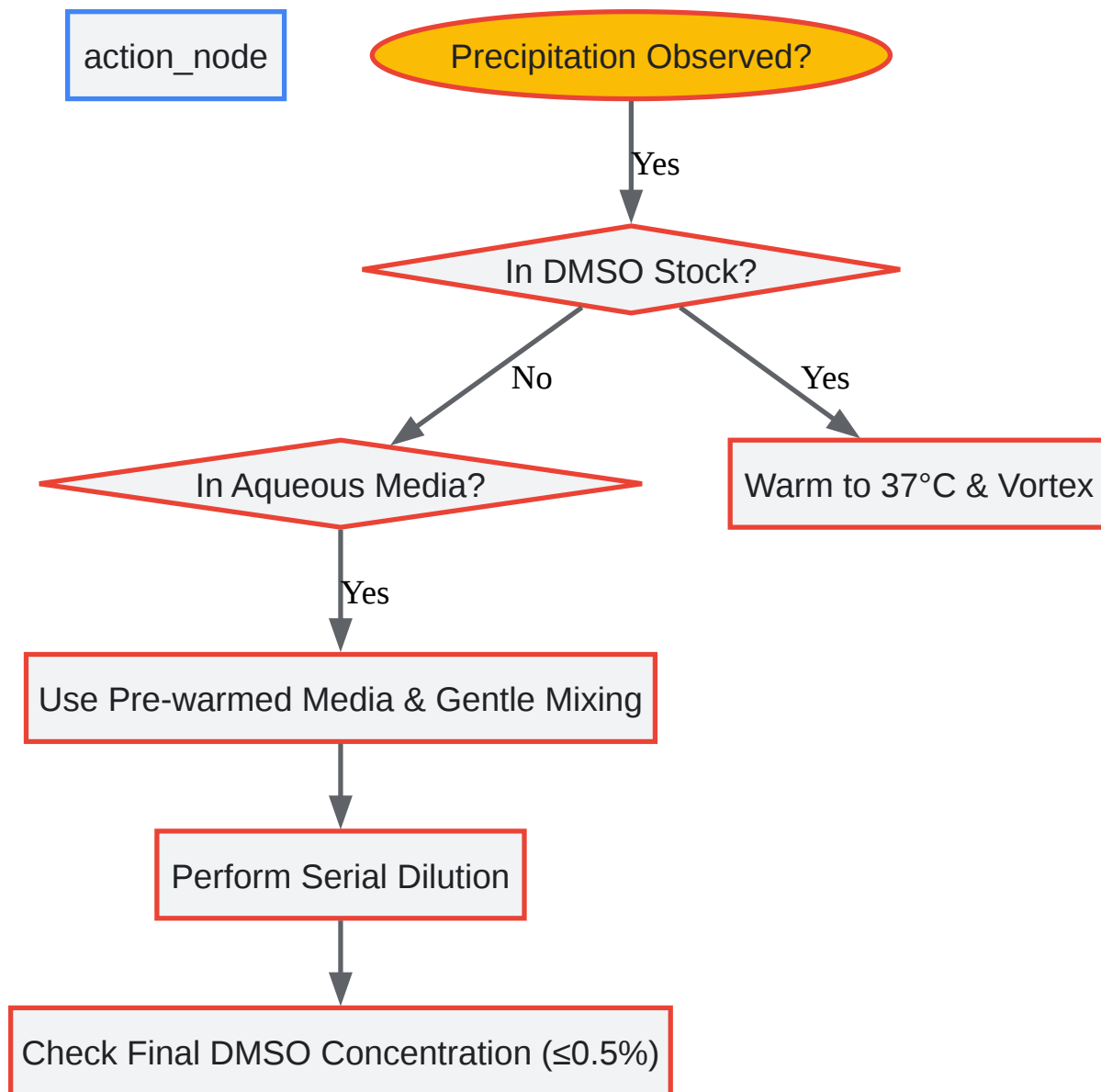
- Question: When I add my **(R,R)-S63845** DMSO stock to my cell culture media, the media turns cloudy. How can I prevent this?
- Answer: This "crashing out" is common for hydrophobic compounds dissolved in a polar solvent like DMSO when diluted into an aqueous environment.
 - Pre-warm Media: Always add the compound to cell culture media that has been pre-warmed to 37°C.[6]
 - Gentle Mixing: Add the DMSO stock dropwise to the media while gently vortexing or swirling the tube. This gradual dilution can prevent immediate precipitation.[6]
 - Serial Dilution: Instead of a single large dilution, perform a serial dilution. For example, make an intermediate dilution in a smaller volume of media before adding it to the final volume.
 - Final DMSO Concentration: Keep the final concentration of DMSO in your experiment as low as possible (ideally $\leq 0.5\%$) to minimize both precipitation and solvent toxicity to your cells.[7]

Visualizations



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Caption: Experimental workflow for preparing a stock solution of **(R,R)-S63845** in DMSO.



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Caption: Logical troubleshooting workflow for addressing precipitation issues with **(R,R)-S63845**.

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